

An In-depth Technical Guide to the Physical Properties of 2-Isopropylcyclohexanol

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Compound of Interest

Compound Name: 2-Isopropylcyclohexanol

Cat. No.: B1266409

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This technical guide provides a comprehensive overview of the known physical properties of **2-isopropylcyclohexanol**. The information is intended for researchers, scientists, and professionals in drug development who require precise data for modeling, synthesis, and formulation. This document summarizes key quantitative data in a structured format, details the experimental protocols for their determination, and includes a visual representation of a standard experimental workflow.

Core Physical Properties

2-Isopropylcyclohexanol, a substituted cyclohexanol, exists as stereoisomers (cis and trans), which can influence its physical properties. The data presented below represents values found for the general compound and its specific isomers where available.

Quantitative Data Summary

The physical properties of **2-isopropylcyclohexanol** and its related isomers are summarized in the table below. These values have been compiled from various chemical databases and literature sources.

Property	Value	Isomer	CAS Number	Source(s)
Molecular Formula	C ₉ H ₁₈ O	General	96-07-1	[1][2]
Molecular Weight	142.24 g/mol	General	96-07-1	[1][2][3]
Boiling Point	203.1 °C at 760 mmHg	General	96-07-1	[1]
94 °C at 5 mmHg	4-isopropylcyclohexanol	15890-36-5	[4]	
110 °C at 22 mmHg	p-isopropylcyclohexanol	4621-04-9	[5]	
Melting Point	6 °C	4-isopropylcyclohexanol	15890-36-5	[4]
35 °C	2-isopropyl-5-methylcyclohexanol	1490-04-6	[6]	
Density	0.914 g/cm ³	General	96-07-1	[1]
0.915 g/cm ³	4-isopropylcyclohexanol	15890-36-5	[4]	
0.890 g/mL	2-isopropyl-5-methylcyclohexanol	1490-04-6	[6]	
Refractive Index	1.466	General	96-07-1	[1]
1.4640 to 1.4680	4-isopropylcyclohexanol	15890-36-5	[4]	
Vapor Pressure	0.0684 mmHg at 25 °C	General	96-07-1	[1]

Flash Point	80.8 °C	General	96-07-1	[1]
Water Solubility	-2.38 (log10 WS in mol/l)	cis-2-Isopropylcyclohexanol	10488-25-2	[7]
Kovats Retention Index	1119 (Standard non-polar)	cis-2-Isopropylcyclohexanol	10488-25-2	[3]
1139 (Semi-standard non-polar)	cis-2-Isopropylcyclohexanol	10488-25-2	[3]	
1123 (Normal alkane RI, non-polar column, isothermal)	trans-2-Isopropylcyclohexanol			

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid compound like **2-isopropylcyclohexanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for its determination is the capillary method.[8]

Apparatus:

- Heating apparatus (e.g., oil bath or heating block)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

- Sample of **2-isopropylcyclohexanol**

Procedure:

- A small amount of **2-isopropylcyclohexanol** is placed in the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the liquid.
- The test tube is attached to a thermometer and heated in the heating apparatus.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[9]

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward method for determining the density of a liquid involves measuring the mass of a known volume.^{[10][11][12]}

Apparatus:

- Digital balance
- Graduated cylinder or pycnometer (for higher accuracy)
- Sample of **2-isopropylcyclohexanol**

Procedure:

- The mass of the clean, dry graduated cylinder or pycnometer is measured using the digital balance.
- A known volume of **2-isopropylcyclohexanol** is carefully added to the graduated cylinder or pycnometer. The volume is read from the bottom of the meniscus.

- The mass of the container with the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume ($\rho = m/V$).[\[10\]](#)

Determination of Melting Point

For compounds that are solid at room temperature, the melting point is a crucial physical property. The capillary method is widely used for this determination.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Solid sample of the compound

Procedure:

- A small amount of the finely powdered solid sample is packed into the capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[\[16\]](#) For a pure compound, this range is typically narrow.[\[14\]](#)[\[15\]](#)

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.^{[17][18]}

Apparatus:

- Test tubes with stoppers
- Graduated cylinder
- Balance
- Spatula
- Water bath (for temperature control)
- Solvent (e.g., water, ethanol)
- Sample of **2-isopropylcyclohexanol**

Procedure:

- A measured volume of the solvent is placed into a test tube.
- The temperature of the solvent is brought to the desired value using a water bath.
- A small, weighed amount of **2-isopropylcyclohexanol** is added to the test tube.
- The test tube is stoppered and shaken until the solute dissolves completely.
- Steps 3 and 4 are repeated until a point where the added solute no longer dissolves, and a saturated solution is formed.
- The total mass of the dissolved solute is determined.
- Solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).^[17]

Mandatory Visualization

The following diagram illustrates a typical experimental workflow for determining the boiling point of a liquid compound such as **2-isopropylcyclohexanol** using the capillary method.



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